

Cost-benefit analysis of using 2-Bromo-6-(difluoromethoxy)thiophenol in research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-6-(difluoromethoxy)thiophenol

Cat. No.: B1413349

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A Cost-Benefit Analysis of 2-Bromo-6-(difluoromethoxy)thiophenol in Research

For researchers and professionals in drug development, the selection of building blocks is a critical decision balancing cost, synthetic efficiency, and the desired physicochemical properties of the final compounds. This guide provides a comparative analysis of **2-Bromo-6-(difluoromethoxy)thiophenol** against its non-fluorinated alternatives, 2-Bromothiophenol and 4-Bromothiophenol, offering insights into its utility in research, particularly in the synthesis of complex molecules via cross-coupling reactions.

The strategic incorporation of fluorine-containing functional groups is a well-established method in medicinal chemistry to enhance the metabolic stability, lipophilicity, and binding affinity of drug candidates. The difluoromethoxy group (-OCF₂H) is of particular interest as it can act as a bioisostere for other functionalities and improve key pharmacokinetic properties. **2-Bromo-6-(difluoromethoxy)thiophenol** emerges as a valuable reagent in this context, providing a scaffold for introducing this beneficial moiety. However, its adoption in research workflows necessitates a thorough evaluation of its cost-effectiveness and performance against more conventional, non-fluorinated analogues.

Cost Landscape: A Significant Premium for Fluorination

A primary consideration for any research program is the cost of starting materials. A market survey of chemical suppliers reveals a substantial price difference between **2-Bromo-6-(difluoromethoxy)thiophenol** and its non-fluorinated counterparts. While the price for **2-Bromo-6-(difluoromethoxy)thiophenol** often requires a direct quote, the cost of a positional isomer, 3-Bromo-5-(difluoromethoxy)thiophenol, is exceedingly high, suggesting a similar premium for the target compound. In contrast, 2-Bromothiophenol and 4-Bromothiophenol are readily available from multiple vendors at a significantly lower cost.

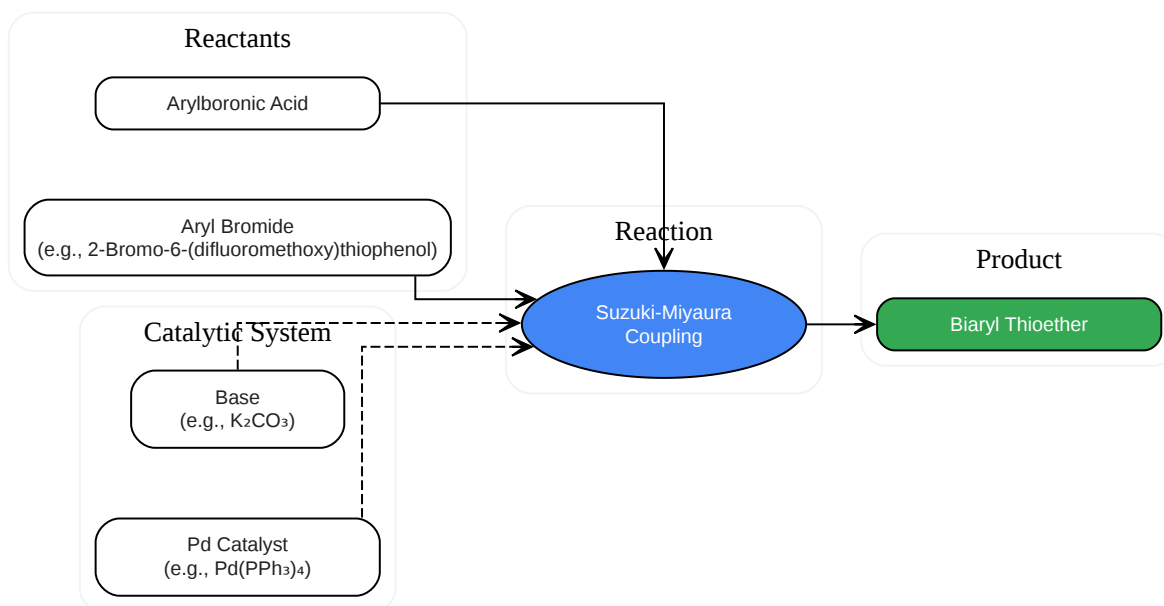
Compound	Supplier Example	Quantity	Price (USD)	Price per Gram (USD)
2-Bromo-6-(difluoromethoxy)thiophenol	BLD Pharm	Inquiry	Inquiry	-
3-Bromo-5-(difluoromethoxy)thiophenol	Howei Pharm	25g	\$3,516.00	\$140.64
2-Bromothiophenol	Sigma-Aldrich	10g	\$115.00	\$11.50
Fisher Scientific	25g	\$404.26	\$16.17	
CP Lab Safety	100g	\$44.02	\$0.44	
ChemicalBook	1kg	\$10.00 - \$15.00	\$0.01 - \$0.015	
4-Bromothiophenol	Sigma-Aldrich	25g	\$121.00	\$4.84
P212121	25g	\$65.00	\$2.60	
Matrix Scientific	100g	\$215.00	\$2.15	
Chemsavers	250g	\$677.00	\$2.71	

Note: Prices are subject to change and may vary between suppliers. The price for **2-Bromo-6-(difluoromethoxy)thiophenol** is not publicly listed and requires direct inquiry. The price for its isomer is provided for a rough cost estimation.

Synthetic Considerations and Performance

The higher cost of **2-Bromo-6-(difluoromethoxy)thiophenol** is attributed to a more complex multi-step synthesis. While a detailed, high-yield protocol for its direct synthesis is not readily available in public literature, related syntheses suggest a potential pathway.

A plausible synthetic route, inferred from the synthesis of analogous compounds, is illustrated below.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com